

Application Note: Determination of Zinc Concentration by Complexometric EDTA Titration

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Compound of Interest

Compound Name:	Zinc-EDTA
CAS No.:	55448-21-0
Cat. No.:	B1615748

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Audience: Researchers, scientists, and drug development professionals.

Abstract

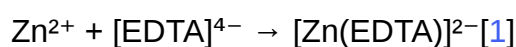
This document provides a comprehensive protocol for the quantitative determination of zinc ion (Zn^{2+}) concentration in aqueous solutions using complexometric titration with ethylenediaminetetraacetic acid (EDTA). The method is based on the formation of a stable, colorless 1:1 complex between Zn^{2+} and EDTA.[1][2][3] The endpoint of the titration is identified using a metallochromic indicator, which exhibits a distinct color change. This application note details the underlying principle, reagent preparation, a step-by-step experimental protocol, and calculation methods.

Principle

Complexometric titration is a form of volumetric analysis where the formation of a colored complex is used to indicate the endpoint of a titration.[4] EDTA, a hexadentate ligand, is a

versatile chelating agent that reacts with many metal ions, including zinc, to form a stable, water-soluble complex.^{[2][5]}

The reaction between zinc ions and the disodium salt of EDTA ($\text{Na}_2\text{H}_2\text{Y}$) can be represented as:



This reaction is quantitative and proceeds in a 1:1 stoichiometric ratio.^{[1][3]} To ensure the reaction goes to completion and the indicator functions correctly, the titration is performed in a buffered solution at a specific pH.^{[3][5]} The endpoint is detected when the titrant (EDTA) has complexed all available zinc ions, causing a sharp color change in the solution due to the release of the free indicator.^[5]

Reagents and Apparatus

2.1 Reagents

- Disodium EDTA ($\text{Na}_2\text{H}_2\text{Y} \cdot 2\text{H}_2\text{O}$), analytical grade
- Zinc Sulfate Heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$), primary standard grade
- Ammonia-Ammonium Chloride Buffer (pH 10)^{[1][6]}
- Eriochrome Black T (EBT) indicator^{[1][7]}
- Hydrochloric Acid (HCl), dilute solution (for sample dissolution if required)^[8]
- Deionized or distilled water

2.2 Apparatus

- 25 mL or 50 mL Burette
- 25 mL Volumetric Pipette
- 250 mL Volumetric Flasks

- 250 mL Erlenmeyer (conical) flasks
- Analytical Balance (± 0.1 mg)
- Magnetic stirrer and stir bars
- Beakers and funnels

Reagent Preparation

3.1 0.01 M EDTA Standard Solution

- Accurately weigh approximately 3.722 g of disodium EDTA dihydrate.
- Dissolve it in a beaker with 800 mL of deionized water. Gentle heating may be required.
- Once dissolved and cooled to room temperature, transfer the solution quantitatively to a 1 L volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly. Store in a polyethylene bottle.
- This solution must be standardized against a primary standard zinc solution.^{[3][4]}

3.2 0.01 M Primary Standard Zinc Solution

- Accurately weigh approximately 0.288 g of zinc sulfate heptahydrate ($\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$).
- Dissolve the solid in 50 mL of deionized water in a beaker.
- Transfer the solution quantitatively to a 100 mL volumetric flask.
- Dilute to the mark with deionized water and mix thoroughly.
- Calculate the precise molarity based on the exact weight of $\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$ taken.

3.3 Ammonia-Ammonium Chloride Buffer (pH 10)

- Dissolve 14.2 g of ammonium chloride (NH_4Cl) in 88 mL of concentrated ammonia solution (NH_3 , ~28%).

- Transfer this mixture to a 250 mL volumetric flask and dilute to the mark with deionized water.

3.4 Eriochrome Black T (EBT) Indicator

- Grind 0.1 g of Eriochrome Black T with 10 g of analytical grade sodium chloride (NaCl) using a mortar and pestle to create a solid mixture.^[1] This improves the stability and ease of dispensing the indicator.

Experimental Protocols

4.1 Protocol 1: Standardization of 0.01 M EDTA Solution

- Pipette 25.00 mL of the primary standard zinc solution into a 250 mL Erlenmeyer flask.
- Dilute the solution by adding approximately 75 mL of deionized water.^[7]
- Buffer the solution by adding 2 mL of the pH 10 ammonia-ammonium chloride buffer.^{[1][7]}
- Add Indicator: Add a small pinch (approximately 30-50 mg) of the EBT-NaCl indicator mixture. The solution should turn a distinct wine-red color.^{[5][7]}
- Titrate: Rinse and fill the burette with the prepared EDTA solution. Titrate the zinc solution with the EDTA, swirling the flask continuously.
- Endpoint: The endpoint is reached when the color changes sharply from wine-red to a clear sky blue.^{[1][6][7]}
- Record the final burette reading.
- Repeat the titration at least two more times to obtain concordant results (volumes that agree within ± 0.1 mL).
- Calculate the exact molarity of the EDTA solution using the average volume.

4.2 Protocol 2: Titration of an Unknown Zinc Sample

- Sample Preparation: Pipette 25.00 mL of the unknown zinc solution into a 250 mL Erlenmeyer flask. If the sample is solid, dissolve a precisely weighed amount in a minimal volume of dilute HCl and dilute it to a known volume in a volumetric flask before taking an aliquot.[8]
- Dilute the aliquot with approximately 75 mL of deionized water.
- Buffer the solution by adding 2 mL of the pH 10 ammonia-ammonium chloride buffer.
- Add Indicator: Add a small pinch of the EBT-NaCl indicator mixture. The solution should turn wine-red.
- Titrate with the now-standardized 0.01 M EDTA solution until the endpoint color change from wine-red to sky blue is observed.
- Record the volume of EDTA used.
- Repeat the titration for a total of three concordant measurements.

Calculation of Zinc Concentration

The stoichiometry of the reaction between zinc and EDTA is 1:1.[1] Therefore, at the endpoint:

Moles of EDTA = Moles of Zinc[1]

The concentration of zinc in the unknown sample can be calculated using the following formula:

$$M_{\text{Zn}} = (M_{\text{EDTA}} \times V_{\text{EDTA}}) / V_{\text{Zn}}$$

Where:

- M_{Zn} = Molarity of the zinc solution (mol/L)
- M_{EDTA} = Molarity of the standardized EDTA solution (mol/L)
- V_{EDTA} = Volume of EDTA solution used for titration (L)
- V_{Zn} = Volume of the zinc sample aliquot (L)

To express the concentration in parts per million (ppm), which is equivalent to mg/L:

$$\text{Concentration (ppm)} = M_{\text{Zn}} \times \text{Atomic Weight of Zinc (g/mol)} \times 1000 \text{ (mg/g)}$$

The atomic weight of zinc is approximately 65.38 g/mol .[9]

Data Presentation

The following table provides an example of how to structure the titration data for clarity and comparison.

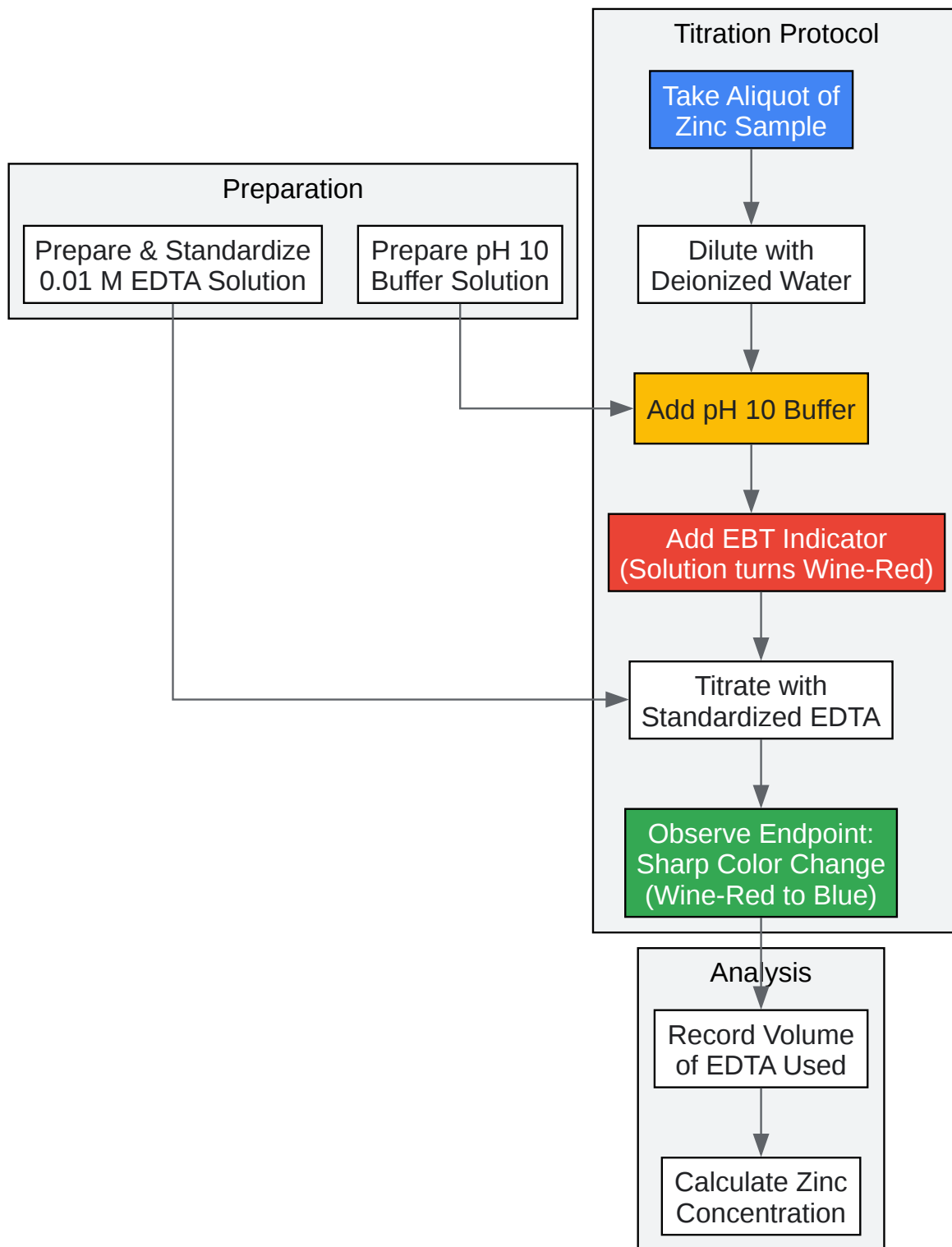
Parameter	Standardization Trial 1	Standardization Trial 2	Sample Trial 1	Sample Trial 2	Sample Trial 3
Volume of Zinc Solution (mL)	25.00	25.00	25.00	25.00	25.00
Molarity of Std. Zinc (mol/L)	0.0100	0.0100	-	-	-
Initial Burette Reading (mL)	0.10	0.20	0.50	0.65	0.80
Final Burette Reading (mL)	25.10	25.25	22.50	22.70	22.85
Volume of EDTA Used (mL)	25.00	25.05	22.00	22.05	22.05
Calculated EDTA Molarity (mol/L)	0.0100	0.00998	-	-	-
Average EDTA Molarity (mol/L)	0.00999		-	-	-
Calculated Zn Molarity (mol/L)	-	-	0.00879	0.00881	0.00881
Average Zn Molarity (mol/L)	0.00880				
Average Zn Conc. (mg/L)	575.3				

Potential Interferences

Several common divalent and trivalent cations such as Ca^{2+} , Mg^{2+} , Cu^{2+} , Ni^{2+} , Fe^{3+} , and Al^{3+} can also form stable complexes with EDTA and will interfere with the titration.^{[1][10]} If these ions are present, they must be either removed prior to titration (e.g., by precipitation) or masked using a specific masking agent that prevents them from reacting with EDTA.^{[10][11]} For instance, sodium thiosulphate can be used to mask copper ions.^{[10][11]}

Workflow Visualization

The logical flow of the experimental protocol for determining zinc concentration via EDTA titration is illustrated below.



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Caption: Experimental workflow for zinc determination using EDTA titration.

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References

- [1. titrations.info](https://titrations.info) [titrations.info]
- [2. Estimation of Zinc by EDTA | DOCX](#) [slideshare.net]
- [3. uclmail.net](https://uclmail.net) [uclmail.net]
- [4. tutorsglobe.com](https://tutorsglobe.com) [tutorsglobe.com]
- [5. egyankosh.ac.in](https://egyankosh.ac.in) [egyankosh.ac.in]
- [6. helmer-borgmann.ch](https://helmer-borgmann.ch) [helmer-borgmann.ch]
- [7. shankharajsarkar.wordpress.com](https://shankharajsarkar.wordpress.com) [shankharajsarkar.wordpress.com]
- [8. scribd.com](https://scribd.com) [scribd.com]
- [9. youtube.com](https://youtube.com) [youtube.com]
- [10. Determination of zinc in ore by EDTA titration](https://jstage.jst.go.jp) [jstage.jst.go.jp]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]
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